

"Histidinamide, D-" molecular formula and weight

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Compound of Interest

Compound Name: *Histidinamide, D-*

Cat. No.: *B1613020*

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Technical Data Sheet: D-Histidinamide

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for D-Histidinamide, a derivative of the amino acid D-histidine. It is intended to serve as a quick reference for laboratory and research applications.

Chemical Identity

D-Histidinamide is the amide form of D-histidine, an unnatural isomer of the naturally occurring L-histidine. The presence of the D-configuration at the alpha-carbon is a key structural feature influencing its biological activity and metabolic stability.

Quantitative Data Summary

The fundamental molecular properties of D-Histidinamide are summarized in the table below. This data is essential for a variety of experimental calculations, including molarity, mass spectrometry, and stoichiometric analyses.

Property	Value
Molecular Formula	C6H10N4O[1]
Molecular Weight	154.17 g/mol [1]
IUPAC Name	(2R)-2-amino-3-(1H-imidazol-5-yl)propanamide[1]
CAS Number	891787-99-8[1]

Structural Information

The chemical structure of D-Histidinamide consists of a central alpha-carbon with a D-configuration, an amino group, a propanamide group, and a side chain featuring an imidazole ring.

Experimental Protocols

Detailed experimental protocols are highly specific to the research application. However, a general protocol for the synthesis of D-Histidinamide is outlined below.

Stereospecific Amidation of D-Histidine

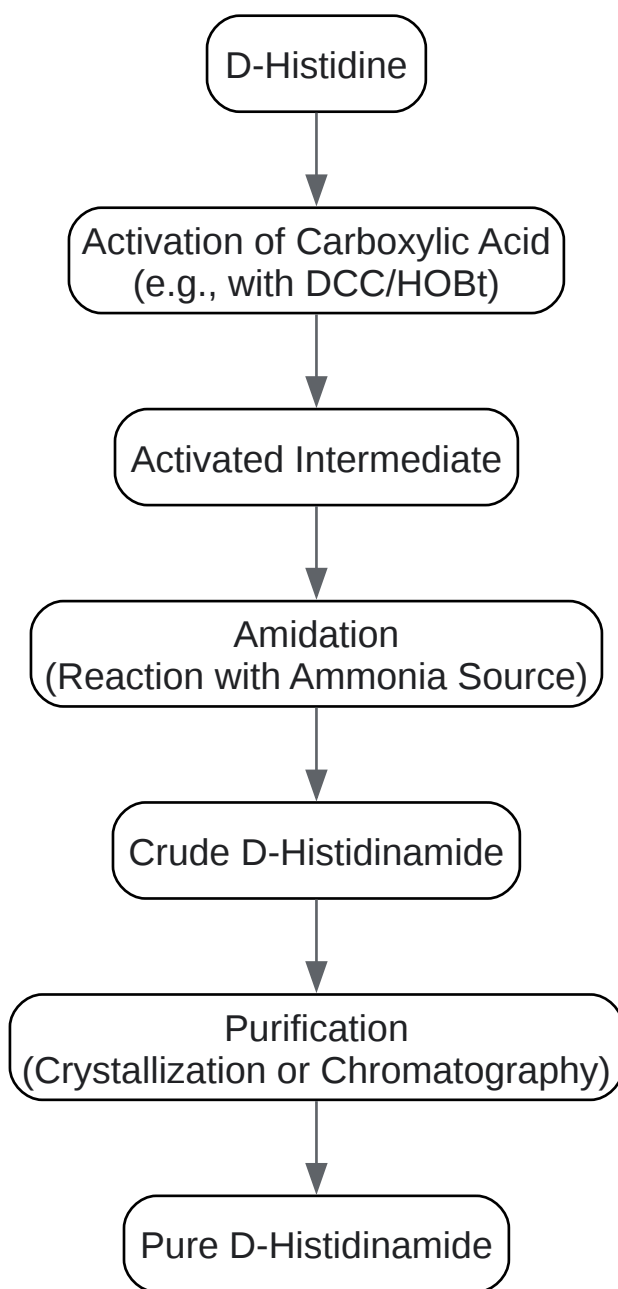
This method is a common approach to synthesize D-Histidinamide while preserving its stereochemistry.

- Reactants:
 - D-Histidine (starting material)
 - Amidation agent (e.g., a carbodiimide such as DCC or EDC, often with an additive like HOBt to prevent racemization)
 - Ammonia source (e.g., ammonium chloride with a base, or aqueous ammonia)
 - Appropriate solvent (e.g., dimethylformamide - DMF)
- General Procedure:

- The carboxylic acid of D-histidine is activated using the amidation agent.
- The activated intermediate is then reacted with an ammonia source to form the amide.
- The reaction is typically carried out under controlled temperature to minimize side reactions and racemization.
- Purification of the final product is usually achieved through crystallization or chromatography.

Logical Workflow for Synthesis

The following diagram illustrates the logical steps involved in the synthesis of D-Histidinamide from D-Histidine.



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Caption: Synthetic workflow for D-Histidinamide.

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References

- 1. Histidinamide, D- (891787-99-8) for sale [vulcanchem.com]
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